

A Comprehensive Technical Guide to 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate

Cat. No.: B098720

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**, a versatile monomer widely utilized for its ultraviolet (UV) absorbing properties. This document details its chemical identity, properties, synthesis, and key applications, with a focus on quantitative data and experimental protocols to support researchers and professionals in drug development and material science.

Chemical Identity and Synonyms

2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate is known by a variety of names in scientific literature and commercial products. A comprehensive list of its synonyms is provided below to aid in literature searches and material sourcing.

Identifier Type	Identifier
IUPAC Name	2-(4-benzoyl-3-hydroxyphenoxy)ethyl prop-2-enoate[1]
CAS Number	16432-81-8[1][2]
EC Number	240-488-4
Trade Names	Cyasorb UV 2098, CYASORB UV-2098, UV-2098, UV 416[1]
Common Synonyms	2-Hydroxy-4-acryloxyethoxybenzophenone
4-(2-Acryloxyethoxy)-2-hydroxybenzophenone	
2-Propenoic acid, 2-(4-benzoyl-3-hydroxyphenoxy)ethyl ester[1]	
Acrylic acid, 4-ester with 2-hydroxy-4-(2-hydroxyethoxy)benzophenone[1]	
2-[3-hydroxy-4-(phenylcarbonyl)phenoxy]ethyl prop-2-enoate[1]	

Physicochemical Properties

A summary of the key physicochemical properties of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** is presented in the table below.

Property	Value
Molecular Formula	C ₁₈ H ₁₆ O ₅ [1]
Molecular Weight	312.32 g/mol [3]
Appearance	White to off-white or light yellow powder/needle-like crystals
Melting Point	77-80 °C (lit.)[4]
Solubility	Soluble in common organic solvents; Insoluble in water
Purity	≥95-99%

Synthesis Protocol

The primary synthetic route for **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** involves the esterification of 4-benzoyl-3-hydroxyphenol with acryloyl chloride. A representative experimental protocol is detailed below.

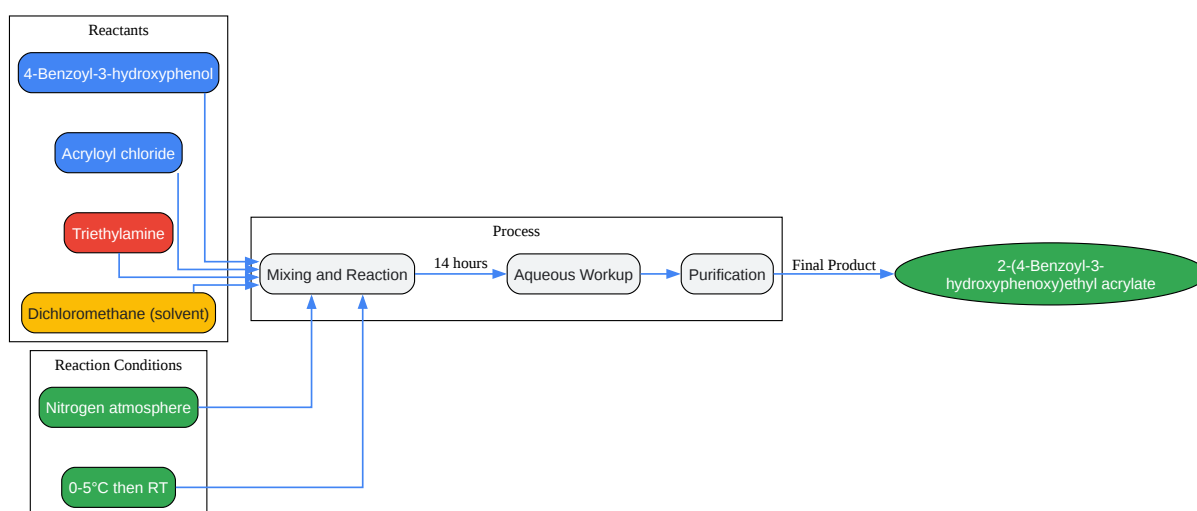
Materials:

- 4-Benzoyl-3-hydroxyphenol (1.0 equivalent)
- Acryloyl chloride (1.2-1.5 equivalents)
- Triethylamine (1.5 equivalents)
- Anhydrous dichloromethane (DCM)
- Nitrogen gas

Procedure:

- In a reaction vessel under a nitrogen atmosphere, dissolve 4-benzoyl-3-hydroxyphenol in anhydrous dichloromethane.
- Cool the solution to 0-5 °C using an ice bath.

- Slowly add triethylamine to the reaction mixture, which acts as a base and catalyst.
- Add acryloyl chloride dropwise to the solution over a period of time, maintaining the temperature at 0-5 °C.
- Allow the reaction to proceed at 0-5 °C for 2 hours.
- Gradually warm the reaction mixture to room temperature and stir for an additional 12 hours to ensure the reaction goes to completion.
- Upon completion, the reaction mixture can be worked up using standard procedures, including washing with water and brine, drying over an anhydrous salt (e.g., sodium sulfate), and removal of the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield the final product.



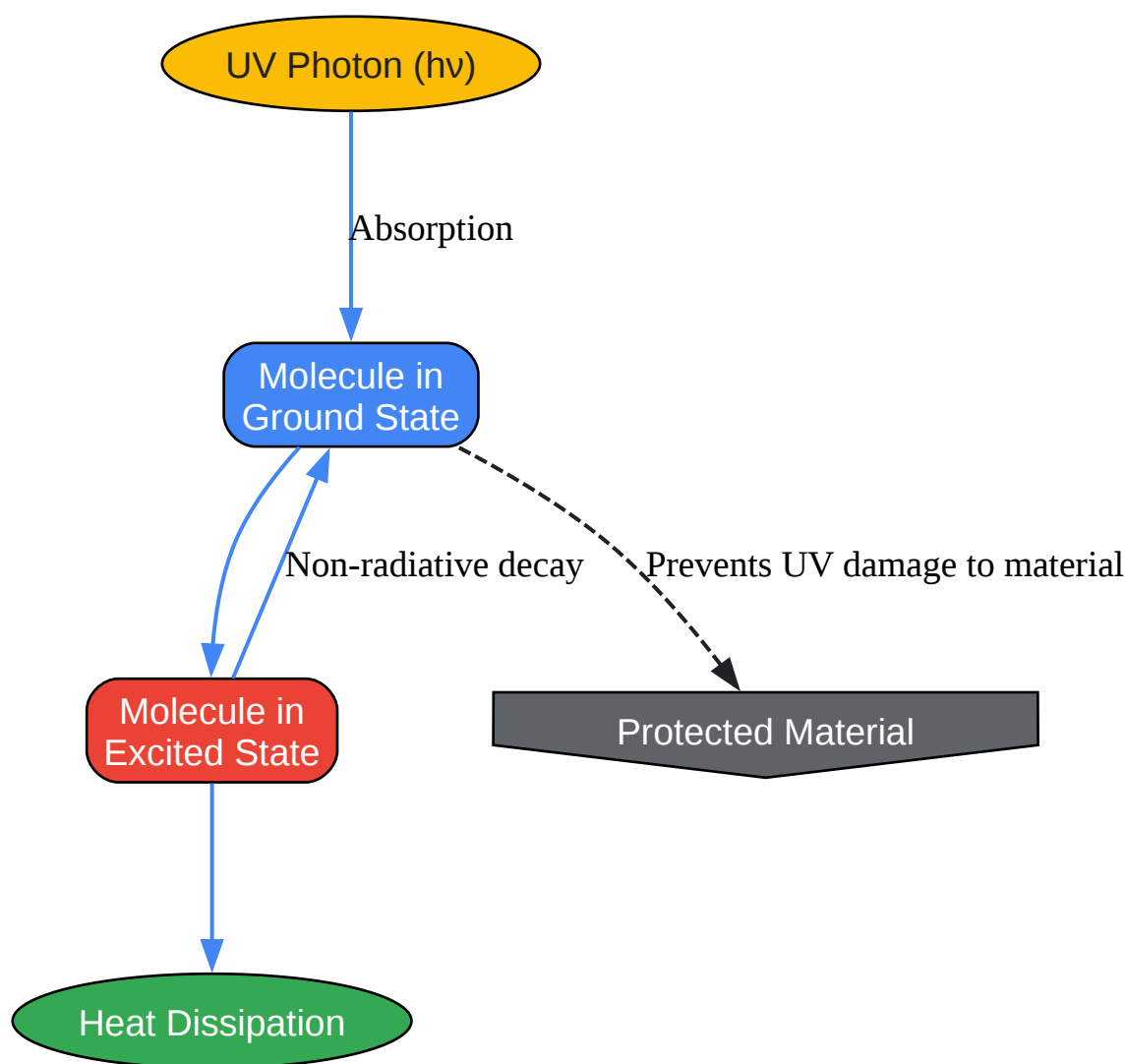
[Click to download full resolution via product page](#)

Synthesis workflow for **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**.

Mechanism of Action as a UV Absorber

The primary function of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** is to protect materials from degradation caused by exposure to ultraviolet radiation. The benzophenone moiety within its structure is a potent chromophore that efficiently absorbs UV light, particularly in the UVA and UVB regions.

Upon absorption of a UV photon, the molecule is promoted to an excited electronic state. It then rapidly and efficiently dissipates this energy through non-radiative pathways, primarily as heat, returning to its ground state. This process of absorbing harmful UV energy and converting it into harmless thermal energy prevents the UV radiation from initiating detrimental photochemical reactions, such as bond cleavage, within the polymer matrix it is incorporated into. This mechanism is crucial for preventing yellowing, chalking, and loss of mechanical properties in materials exposed to sunlight.



[Click to download full resolution via product page](#)

Mechanism of UV absorption and energy dissipation.

Applications and Performance Data

Due to its polymerizable acrylate group, **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** can be covalently bonded into a polymer backbone. This significantly reduces issues of migration and leaching that can occur with non-reactive UV absorbers, ensuring long-term protection.

Key Application Areas:

- Ophthalmic Devices:** It is widely used as a UV-blocking agent in the manufacturing of contact lenses and intraocular lenses, protecting the eye from harmful UV radiation.
- Polymer Coatings:** Incorporated into various coatings, such as those for automotive finishes and wood, to prevent degradation, yellowing, and loss of gloss upon sun exposure.
- Adhesives and Dental Fillings:** Its polymerizable nature and UV-absorbing properties make it a valuable component in dental composites and other adhesive formulations.
- Photolithography:** The benzophenone moiety can act as a photoinitiator, making it useful in high-resolution photolithographic processes for creating micro- and nanostructures.

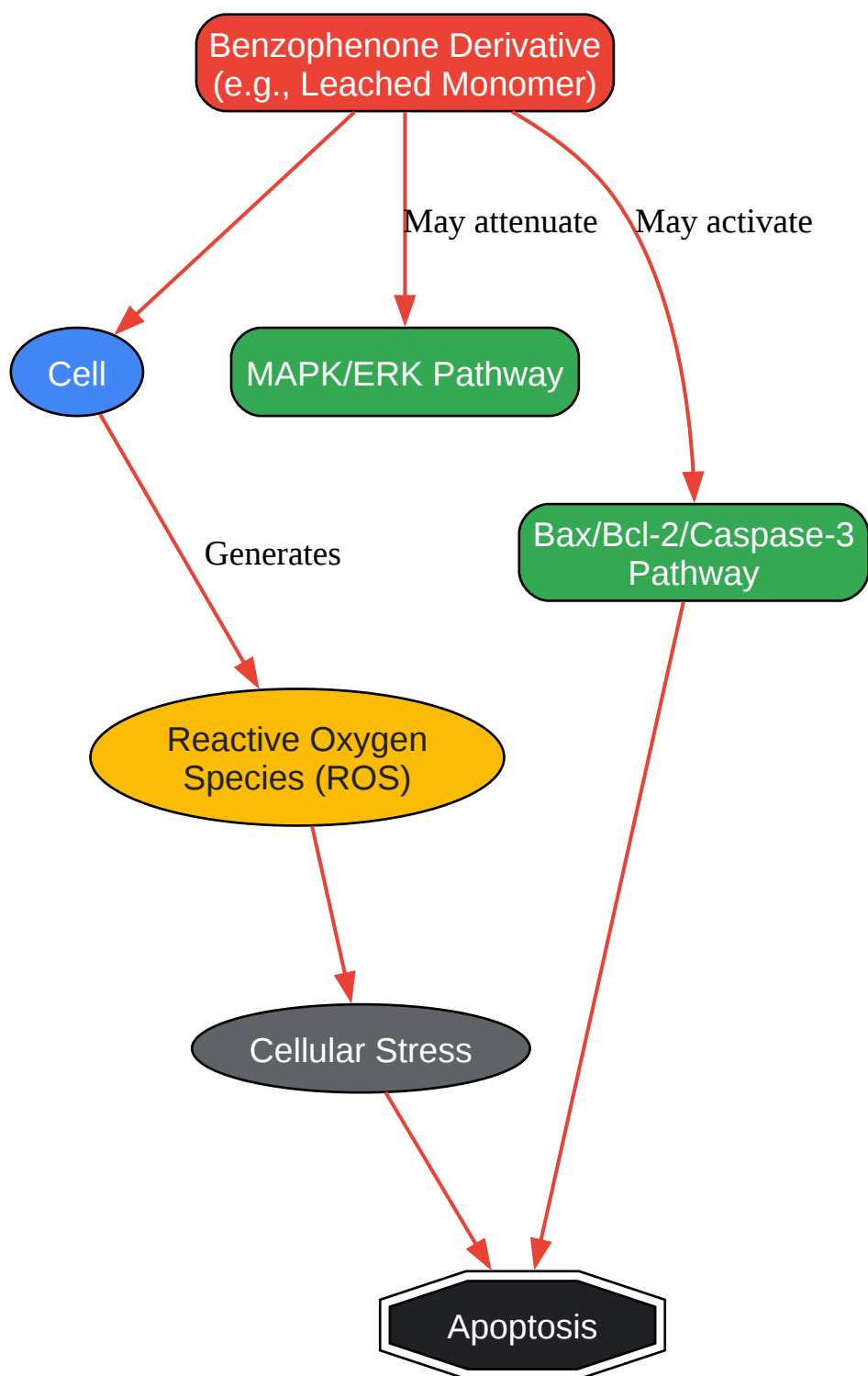
Application	Key Performance Benefit	Typical Concentration
Contact Lenses	Covalent bonding prevents leaching, ensuring long-term UV protection for the eye.	Varies by formulation
Automotive Coatings	Prevents yellowing and maintains gloss and mechanical integrity of the coating.	1-3% by weight
Wood Finishes	Protects the underlying wood from discoloration and degradation.	1-5% by weight
Dental Composites	Enhances photostability and longevity of the filling material.	Varies by formulation

Toxicological and Biocompatibility Considerations

While **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** itself has not been extensively studied for its effects on signaling pathways, research on related benzophenone derivatives has indicated potential biological interactions. Some benzophenones have been shown to exhibit estrogenic properties and can generate reactive oxygen species (ROS), which may lead to cellular stress and apoptosis.

Studies on benzophenone-3 (a related compound) have suggested a potential to attenuate the MAPK/ERK signaling pathway. Furthermore, some benzophenone derivatives have been implicated in the activation of the Bax/Bcl-2/Caspase-3 apoptotic pathway in human cell lines.

It is important to note that the covalent incorporation of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** into a polymer matrix is designed to minimize its leaching and subsequent biological interaction. However, for applications in drug development and biomedical devices, thorough biocompatibility and toxicological assessments are essential.



[Click to download full resolution via product page](#)

Potential biological interactions of leached benzophenone derivatives.

This technical guide provides a foundational understanding of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**. For specific applications, further research and empirical testing are recommended to optimize formulations and ensure safety and efficacy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate | C18H16O5 | CID 85416 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate | 16432-81-8 [chemicalbook.com]
- 4. 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate [xinyuehpom.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098720#synonyms-for-2-4-benzoyl-3-hydroxyphenoxy-ethyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com